

Elemental Analysis Standards for 3-Chloro-5-fluorophenethyl alcohol

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Compound of Interest

Compound Name: 3-Chloro-5-fluorophenethyl alcohol

CAS No.: 842123-84-6

Cat. No.: B3038262

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Content Type: Publish Comparison Guide Audience: Pharmaceutical Researchers, QC Scientists, and Process Chemists

Executive Summary

In drug development, **3-Chloro-5-fluorophenethyl alcohol** serves as a vital building block for kinase inhibitors and other bioactive scaffolds. While HPLC is the industry standard for organic purity, it often fails to detect inorganic salts, moisture, or trapped solvents that can catastrophically affect downstream stoichiometry.

This guide establishes the Elemental Analysis (EA) "Gold Standard" for this compound, comparing its efficacy against alternative analytical techniques (HRMS, ICP-OES) and defining the acceptance criteria required for GMP-grade materials.

The "Gold Standard": Theoretical Composition

To validate a sample of **3-Chloro-5-fluorophenethyl alcohol**, the experimental elemental composition must align with the theoretical values derived from its molecular formula (C₈H₈ClFO).

Molecular Weight: 174.60 g/mol Physical State: Viscous Liquid / Low-melting Solid

Element	Theoretical Mass %	Acceptance Limit (±0.4%)	Common Deviation Cause
Carbon (C)	55.03%	54.63% – 55.43%	Solvent entrapment (e.g., Toluene ↑ C)
Hydrogen (H)	4.62%	4.22% – 5.02%	Moisture (↑ H), incomplete drying
Chlorine (Cl)	20.30%	19.90% – 20.70%	Inorganic salts (e.g., NaCl from quench)
Fluorine (F)	10.88%	10.48% – 11.28%	Incomplete combustion (requires additives)



Expert Insight: A sample passing HPLC (>99%) but failing EA (e.g., C: 53.5%) often indicates significant inorganic contamination (silica, salts) or hydration, which are invisible to UV detectors.

Comparative Analysis: EA vs. Alternative Methods

Researchers often question whether full combustion analysis is necessary when High-Resolution Mass Spectrometry (HRMS) is available. The table below objectively compares these "product" alternatives for purity verification.

Method A: Combustion Analysis (The Standard)

- Technique: Flash combustion at >950°C with thermal conductivity detection (TCD).
- Best For: Establishing absolute bulk purity and stoichiometry.
- Performance:

- Accuracy: High ($\pm 0.3\%$ absolute).
- Blind Spots: None (detects all mass).
- Fluorine Challenge: Requires specific additives (WO_3) to prevent silica tube etching and HF formation.

Method B: High-Resolution Mass Spectrometry (HRMS)

- Technique: Q-TOF or Orbitrap (ESI/APCI).
- Best For: Confirming molecular identity and formula.
- Performance:
 - Accuracy: <5 ppm mass error (Identity only).
 - Blind Spots: Critical. Does not quantify bulk impurities (salts, water). Response factors vary, making it poor for % purity.
 - False Positives: A 90% pure sample can look perfect if impurities don't ionize.

Method C: ICP-OES / Ion Chromatography

- Technique: Plasma emission or ion exchange after digestion.
- Best For: Specific quantification of Halogens (F, Cl) and trace metals.
- Performance:
 - Accuracy: Excellent for F/Cl ratio.
 - Drawback: Destructive, time-consuming digestion (Oxygen Flask/Schöniger) required. Does not check Carbon skeleton.

Summary Comparison Table

Feature	Combustion EA (Recommended)	HRMS (Alternative)	ICP-OES / IC
Bulk Purity Verification	Excellent	Poor	Moderate (Element specific)
Inorganic Salt Detection	Yes (via %C dilution)	No	Yes (if metal targeted)
Moisture Detection	Yes (via %H skew)	No	No
Sample Required	2–5 mg	<1 mg	10–50 mg
Cost per Run	Low	High	Medium
Fluorine Compatibility	Requires WO ₃ additive	Native	Native

Experimental Protocol: Validating 3-Chloro-5-fluorophenethyl alcohol

Because this molecule contains both Chlorine and Fluorine, standard CHN protocols will fail due to the formation of stable tetrafluoromethane (CF₄) or damage to the quartz combustion tube.

Protocol: Modified CHNS/Halogen Analysis

Reagents & Standards:

- Calibrant: Acetanilide (Standard) or 3-Fluorobenzoic acid (Matrix-matched for F).
- Additive: Tungsten Trioxide (WO₃) or V₂O₅ powder.
- Carrier Gas: Helium (99.999%).

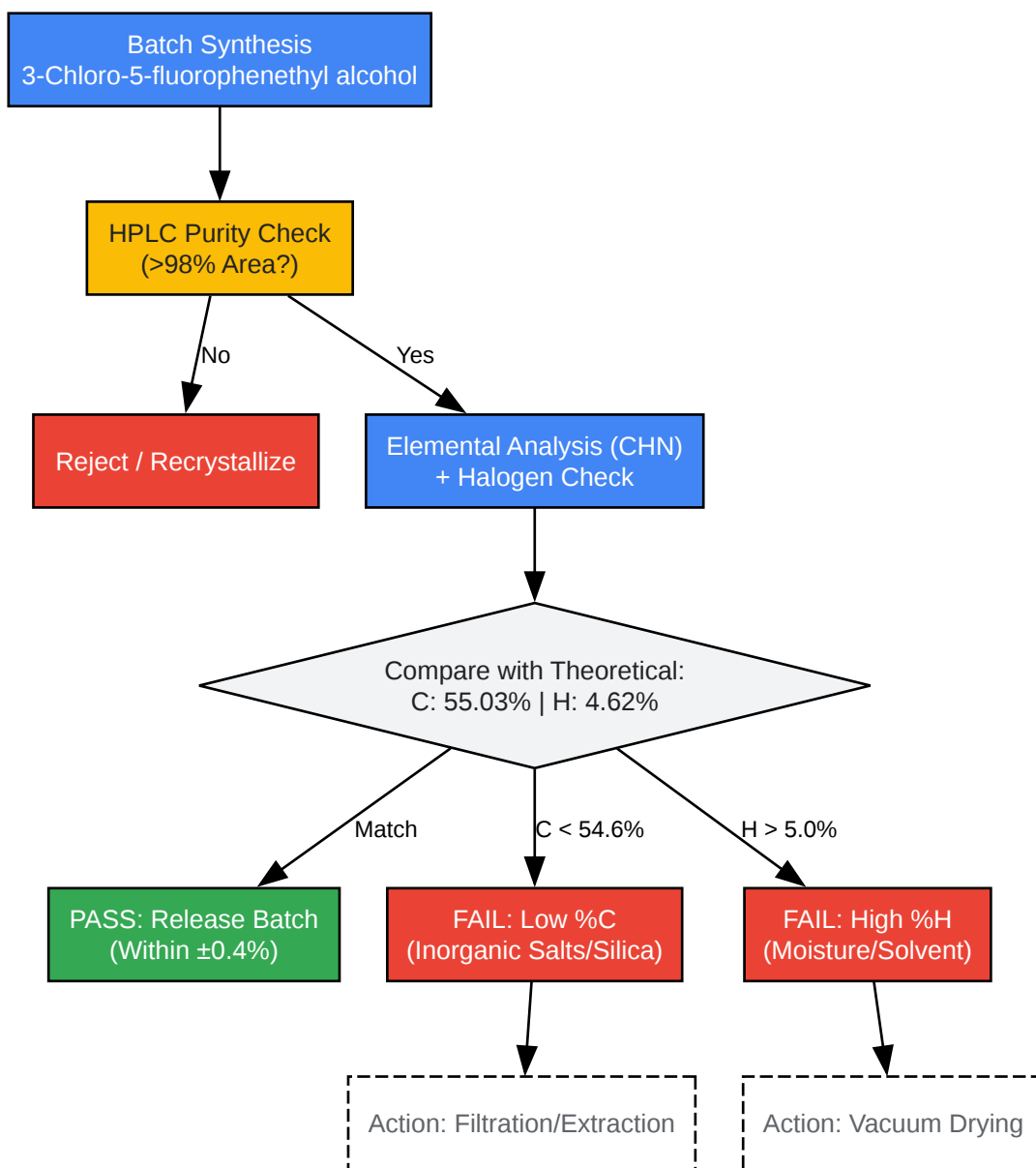
Step-by-Step Workflow:

- Sample Preparation:

- Ensure the **3-Chloro-5-fluorophenethyl alcohol** is fully dried (vacuum oven at 30°C for 4h) to remove residual solvents.
- Since the product is a viscous liquid/low-melting solid, use a hermetic tin capsule for liquid sealing to prevent evaporation of volatile fractions before combustion.
- Weighing:
 - Weigh 2.0 – 2.5 mg of sample directly into the tin capsule using a microbalance (readability 0.001 mg).
 - Crucial Step: Add ~10 mg of Tungsten Trioxide (WO_3) directly over the sample.
 - Why? WO_3 acts as a scavenger, binding Fluorine to prevent it from etching the quartz tube and ensuring complete release of Carbon.
- Combustion:
 - Run flash combustion at 1050°C with Oxygen injection.
 - Set Oxygen injection time to 5–10 seconds to ensure complete oxidation of the aromatic ring.
- Data Analysis:
 - Compare results against the theoretical limits defined in Section 2.
 - Pass Criteria: All elements within $\pm 0.4\%$ of theoretical.

Visualizing the Validation Workflow

The following diagram illustrates the decision logic for accepting a batch of **3-Chloro-5-fluorophenethyl alcohol** for pharmaceutical use.



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Figure 1: Quality Control Decision Tree for Halogenated Phenethyl Alcohols. Note the specific branches for diagnosing failures based on C and H deviation.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2734835, 3-Chloro-5-fluorobenzyl alcohol (Analog Reference). Retrieved from [\[Link\]](#)

- European Medicines Agency (2019). ICH guideline Q3D (R1) on elemental impurities. Retrieved from [[Link](#)]
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